

Application Notes and Protocols for Spin Coating of Black Nickel Oxide Films

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Compound of Interest

Compound Name: Nickel oxide, black

Cat. No.: B15703484

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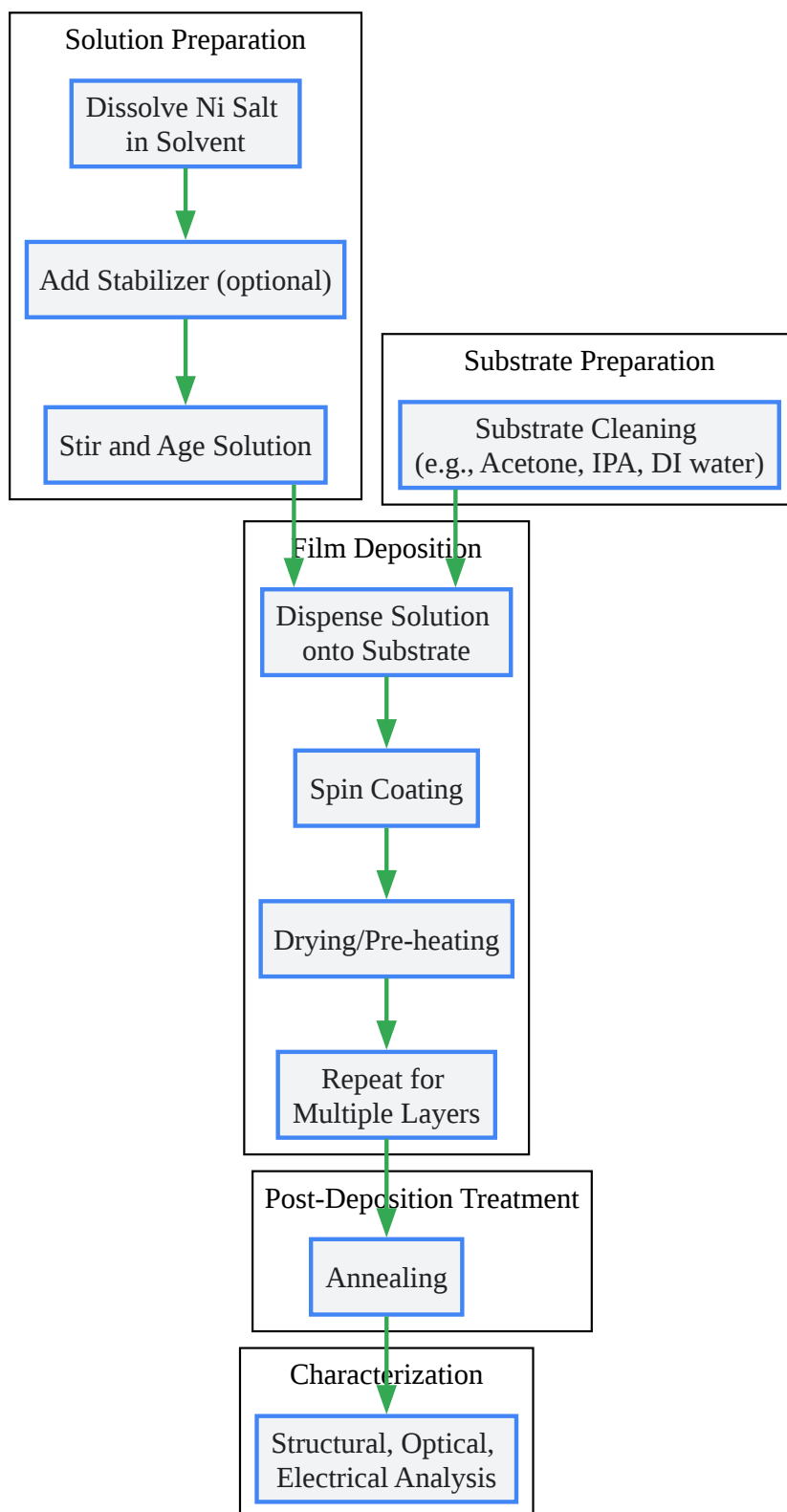
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the fabrication of black nickel oxide (NiO) thin films using the spin coating technique. Nickel oxide films are of significant interest for a variety of applications, including as hole transport layers in perovskite solar cells, in electrochromic devices, gas sensors, and as a catalyst.^{[1][2][3]} The protocols outlined below are based on established methodologies from the scientific literature and are intended to provide a comprehensive guide for researchers in this field.

Overview of the Spin Coating Process for Nickel Oxide Films

Spin coating is a widely used technique for depositing uniform thin films onto flat substrates. The process involves dispensing a small amount of a precursor solution onto the center of a substrate, which is then rotated at high speed. The centrifugal force spreads the solution evenly across the substrate, and the excess is flung off. The solvent evaporates, leaving a thin film of the desired material. Subsequent heat treatment (annealing) is typically required to convert the precursor film into the final nickel oxide layer and to improve its crystallinity and properties.

A general workflow for the spin coating of nickel oxide films is depicted below.



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Caption: Experimental workflow for spin coating of NiO films.

Experimental Protocols

Below are detailed protocols for the preparation of nickel oxide thin films using different precursor systems.

Protocol 1: Nickel Acetate Based Precursor

This protocol is commonly used for producing NiO films for applications such as gas sensors.

[\[4\]](#)

Materials:

- Nickel acetate tetrahydrate ($\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$)
- 2-methoxyethanol ($\text{C}_3\text{H}_8\text{O}_2$)
- Monoethanolamine (MEA, $\text{C}_2\text{H}_7\text{NO}$) as a stabilizer
- Substrates (e.g., glass, ITO-coated glass, silicon)
- Acetone
- Isopropyl alcohol (IPA)
- Deionized (DI) water

Equipment:

- Spin coater
- Hotplate
- Furnace (for annealing)
- Ultrasonic bath
- Magnetic stirrer

Procedure:

- Substrate Cleaning:
 - Sequentially clean the substrates in an ultrasonic bath with acetone, isopropyl alcohol, and deionized water for 10-15 minutes each.[\[5\]](#)
 - Dry the substrates with a nitrogen gun or in an oven.
- Precursor Solution Preparation (0.5 M):
 - Dissolve nickel acetate tetrahydrate in 2-methoxyethanol to achieve a 0.5 M concentration.[\[4\]](#)
 - Add monoethanolamine (MEA) dropwise as a stabilizer while stirring. The molar ratio of MEA to nickel acetate is typically 1:1.
 - Stir the solution on a magnetic stirrer at 60°C for at least 30 minutes until a clear, homogeneous green solution is formed.[\[4\]](#)
 - Age the solution for 24 hours at room temperature before use.[\[4\]](#)
- Spin Coating:
 - Place the cleaned substrate on the spin coater chuck.
 - Dispense a sufficient amount of the precursor solution to cover the substrate.
 - The spin coating process is often performed in multiple steps to ensure uniform coverage. A typical multi-step process is:
 - 500 rpm for 5 seconds (to spread the solution).[\[4\]](#)
 - 3000 rpm for 30 seconds (to achieve the desired thickness).[\[4\]](#)
- Drying:

- After spin coating, place the substrate on a hotplate at 110°C for 10 minutes to evaporate the solvent.[5]
- Layer-by-Layer Deposition (Optional):
 - For thicker films, repeat steps 3 and 4 until the desired number of layers is achieved. It is common to deposit at least 10 layers for a good quality film.[6]
- Annealing:
 - Place the coated substrates in a furnace and anneal at temperatures ranging from 300°C to 500°C in air for 1-2 hours.[3][7] The annealing temperature significantly influences the film's crystallinity and properties.

Protocol 2: Nickel Nitrate Based Precursor

This method is suitable for creating NiO films for optical and electrical applications.[8]

Materials:

- Nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Deionized (DI) water
- Hydrochloric acid (HCl) as a stabilizer
- Substrates
- Cleaning solvents (as in Protocol 1)

Equipment:

- Same as Protocol 1

Procedure:

- Substrate Cleaning:
 - Follow the same procedure as in Protocol 1.

- Precursor Solution Preparation (0.8 M):
 - Dissolve 4.652 g of nickel nitrate hexahydrate in 20 mL of deionized water to create a 0.8 M solution.[8]
 - Add a few drops of hydrochloric acid as a stabilizer.[8]
 - Stir the mixture at 40°C for 2 days until a transparent solution is obtained.[8]
- Spin Coating:
 - Dispense the solution onto the cleaned substrate.
 - Spin at 2500 rpm for 30 seconds.[8]
- Preheating:
 - A preheat treatment at 200°C is recommended to initiate the formation and crystallization of the NiO film.[8]
- Layer-by-Layer Deposition:
 - Repeat steps 3 and 4 for the desired number of layers (e.g., 11, 13, 15, 17 times).[8]
- Annealing:
 - Anneal the films in a furnace at 600°C in air for 2 hours.[8][9]

Data Presentation

The properties of spin-coated nickel oxide films are highly dependent on the deposition parameters. The following tables summarize quantitative data from various studies.

Table 1: Precursor and Spin Coating Parameters

Precursor	Solvent	Concentration (M)	Spin Speed (rpm)	No. of Layers	Reference
Nickel Acetate Tetrahydrate	2-methoxyethanol	0.5	500 then 3000	5	[4]
Nickel Chloride Hexahydrate	Ethanol	0.05	3000	4-30	[6]
Nickel Nitrate Hexahydrate	Water	0.8	2500	11-17	[8]
NiO Nanoparticle Solution	IPA:DI Water	-	4000	1	[10]

Table 2: Annealing Parameters and Resulting Film Properties

Annealing Temp. (°C)	Duration (hr)	Film Thickness (nm)	Crystallite Size (nm)	Optical Bandgap (eV)	Reference
450	2	-	-	3.31 (undoped)	[4]
500	-	-	-	-	[6]
600	2	131-237	-	3.94-4.06	[8]
300	1	37.5	-	4.11	[7]
400	1	45.7	-	-	[7]
500	1	56.2	19	4.08	[7]
300	0.5	30	-	-	[10]

Characterization of Black Nickel Oxide Films

After fabrication, it is essential to characterize the films to determine their properties. Common characterization techniques include:

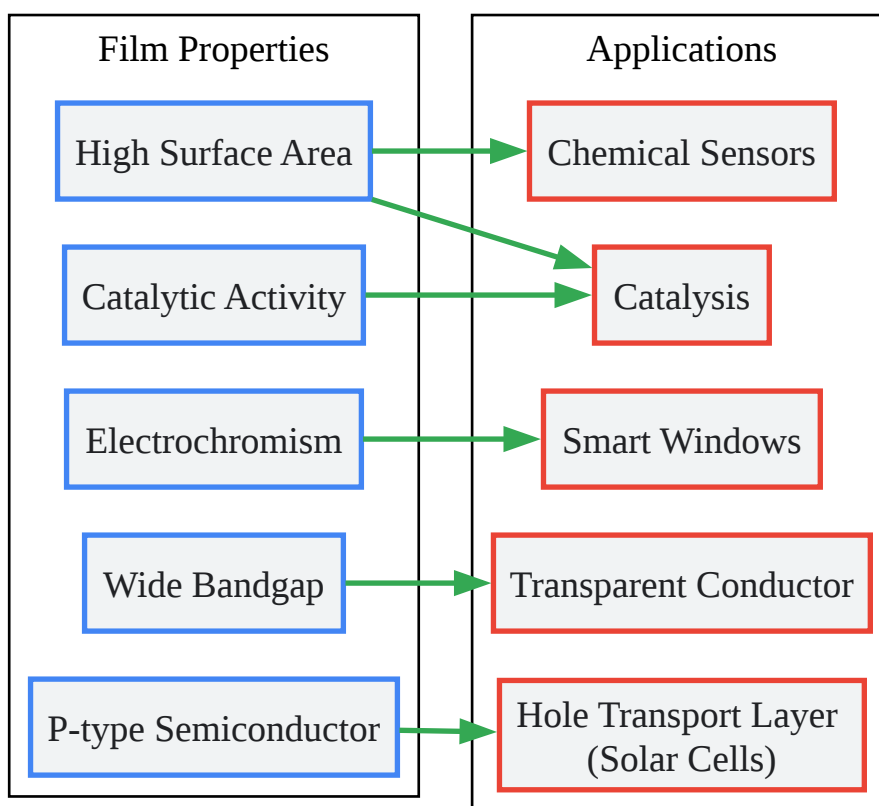
- X-ray Diffraction (XRD): To determine the crystal structure and crystallite size.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Scanning Electron Microscopy (SEM) and Atomic Force Microscopy (AFM): To analyze the surface morphology, grain size, and roughness.[\[4\]](#)[\[7\]](#)
- UV-Vis Spectroscopy: To measure the optical transmittance and calculate the bandgap energy.[\[4\]](#)[\[8\]](#)
- Four-Point Probe or Hall Effect Measurements: To determine the electrical resistivity and conductivity.[\[3\]](#)

Applications of Spin-Coated Black Nickel Oxide Films

Black nickel oxide films produced by spin coating have a wide range of applications, including:

- Gas Sensors: For the detection of gases like NO_2 and H_2S .[\[4\]](#)
- Electrochromic Devices: The optical properties of NiO can be reversibly changed by applying a voltage.[\[11\]](#)
- Solar Cells: As a hole transport layer in perovskite and other types of solar cells.[\[10\]](#)
- Catalysis: Black nickel oxide is a known catalyst for various chemical reactions.[\[1\]](#)
- Decorative and Anti-reflective Coatings: Providing a durable black finish.[\[12\]](#)

The logical relationship for the application of NiO films based on their properties is illustrated below.



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Caption: Relationship between NiO properties and applications.

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